

A Comprehensive Technical Guide to 2-(Chloromethyl)thiirane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Chloromethyl)thiirane

Cat. No.: B1265399

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-(chloromethyl)thiirane**, a highly reactive heterocyclic compound with significant applications in organic synthesis, particularly in the pharmaceutical and agrochemical industries. This document covers its nomenclature, physicochemical properties, synthesis, and key reactions, offering a valuable resource for professionals in drug development and chemical research.

Nomenclature and Identification

The compound with the chemical structure of a thiirane ring substituted with a chloromethyl group is formally known by its IUPAC name, **2-(chloromethyl)thiirane**.^{[1][2]} It is also widely recognized by several synonyms, which are frequently encountered in chemical literature and commercial catalogs.

Common Synonyms:

- Epithiochlorohydrin^{[3][4]}
- Thioepichlorohydrin^[3]
- Chloropropylene sulfide^[3]
- 1-Chloro-2,3-epithiopropene^[3]

- 3-Chloropropylene sulfide[3]

Physicochemical Properties

2-(Chloromethyl)thiirane is a volatile, clear, colorless to light yellow liquid under standard conditions.[1] Its high reactivity is attributed to the strained three-membered thiirane ring and the presence of a reactive chloromethyl group.[1] A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Source(s)
Molecular Formula	C ₃ H ₅ ClS	[1][2]
Molecular Weight	108.58 g/mol	[1]
CAS Number	3221-15-6	[1][2]
Appearance	Clear colorless to light yellow liquid	[1]
Density	1.275 g/cm ³	[1]
Boiling Point	69-70 °C (at 67 mmHg)	[1]
Melting Point	-57.0 °C	
Refractive Index	1.5240 to 1.5280 (20°C, 589 nm)	[1]
Solubility	Good solubility in water, alcohols, and aqueous solutions. Limited solubility in non-polar solvents.	

Synthesis and Experimental Protocols

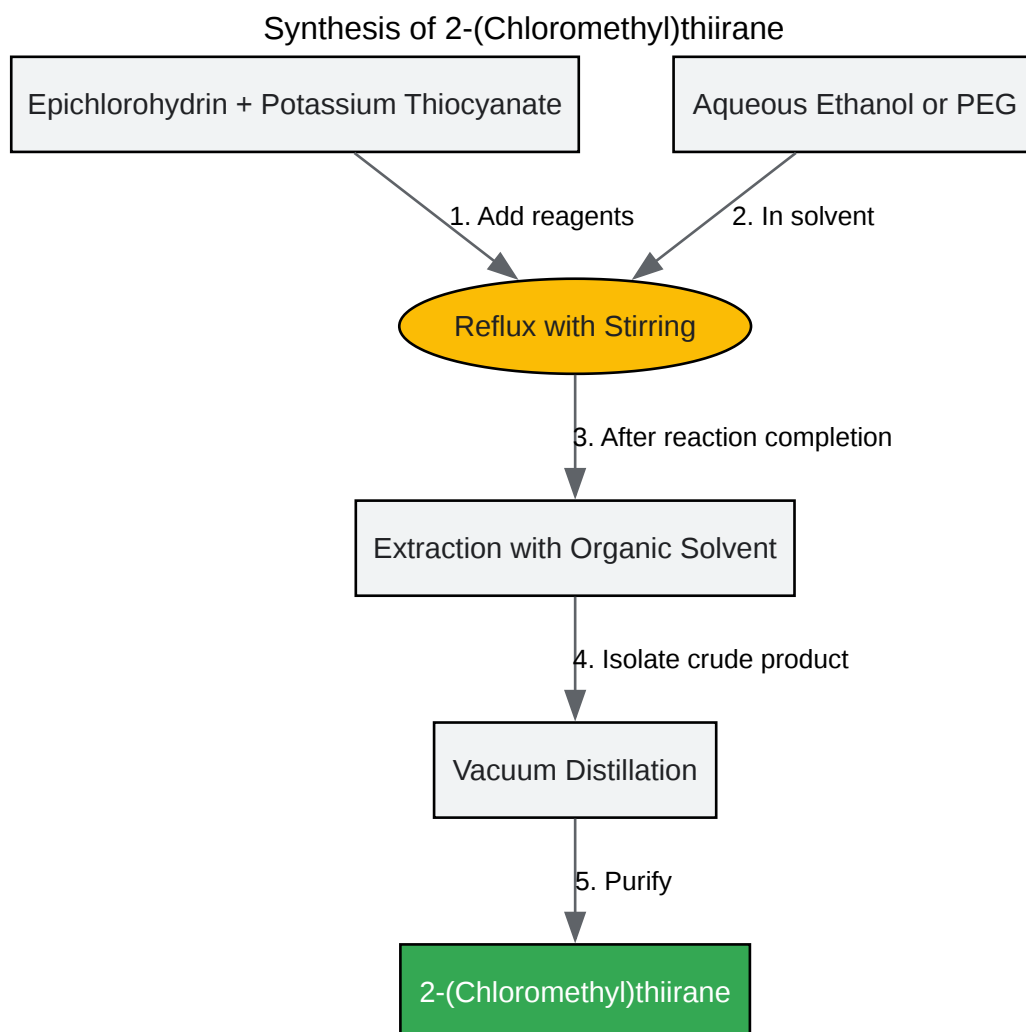
The most common and effective method for the synthesis of **2-(chloromethyl)thiirane** involves the reaction of its oxygen analog, epichlorohydrin, with a sulfur source. Potassium thiocyanate is a frequently used reagent for this transformation.

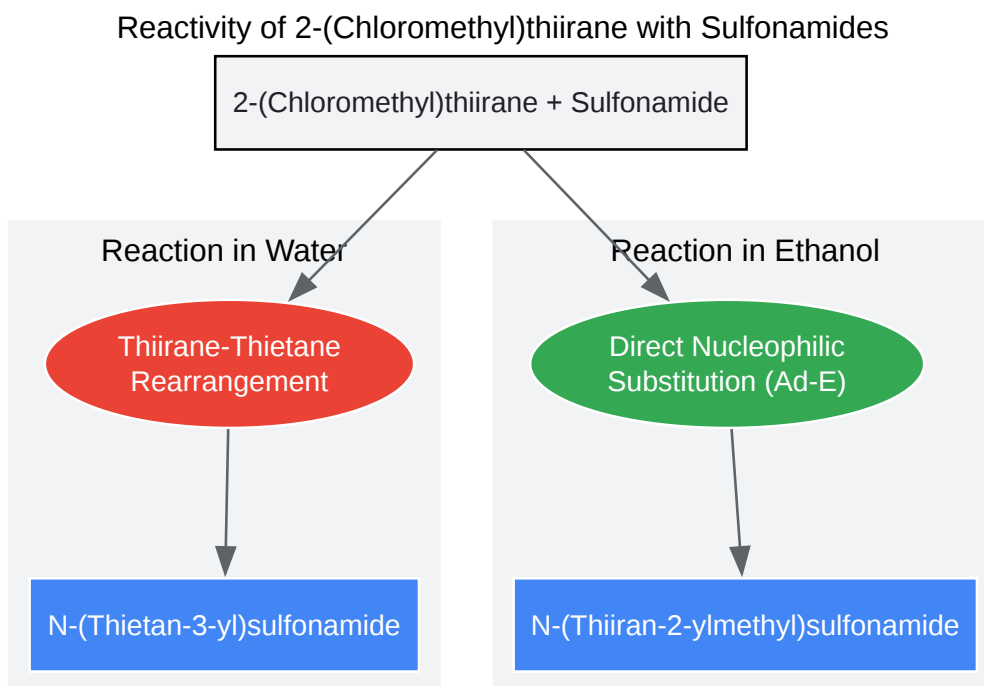
Synthesis of 2-(Chloromethyl)thiirane from Epichlorohydrin

This procedure details the conversion of an epoxide to a thiirane, a fundamental transformation in heterocyclic chemistry.

Experimental Protocol:

- Materials: Epichlorohydrin, potassium thiocyanate, a suitable solvent (e.g., aqueous ethanol or polyethylene glycol), and a round-bottom flask equipped with a magnetic stirrer and a reflux condenser.
- Procedure:
 - In a round-bottom flask, dissolve potassium thiocyanate in the chosen solvent.
 - To this solution, add epichlorohydrin dropwise with continuous stirring.
 - The reaction mixture is then heated to reflux for a specified period, with the progress of the reaction monitored by a suitable technique such as Thin Layer Chromatography (TLC).
 - Upon completion, the reaction mixture is cooled to room temperature.
 - The product is extracted using an appropriate organic solvent (e.g., diethyl ether or dichloromethane).
 - The organic layer is washed with water and brine, then dried over anhydrous sodium sulfate.
 - The solvent is removed under reduced pressure, and the crude product is purified by vacuum distillation to yield pure **2-(chloromethyl)thiirane**.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(Chloromethyl)thiirane (3221-15-6) for sale [vulcanchem.com]
- 2. Thieme E-Books & E-Journals [thieme-connect.de]
- 3. researchgate.net [researchgate.net]
- 4. datapdf.com [datapdf.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 2-(Chloromethyl)thiirane]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1265399#2-chloromethyl-thiirane-iupac-name-and-synonyms>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com